

# An In-depth Technical Guide to CAS 81017-24-5

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	<i>8-ethoxy-2-oxo-2H-chromene-3-carboxylic acid</i>
CAS No.:	81017-24-5
Cat. No.:	B452143

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical entity associated with CAS number 81017-24-5, identified as **8-Ethoxy-2-oxo-2H-chromene-3-carboxylic acid**. The guide covers its chemical structure, nomenclature, physicochemical properties, synthesis protocols, and a discussion of its potential biological context based on related compounds.

## Chemical Structure and Nomenclature

The chemical compound corresponding to CAS number 81017-24-5 is **8-Ethoxy-2-oxo-2H-chromene-3-carboxylic acid**.

Structure:

Nomenclature:

- CAS Name: 2H-1-Benzopyran-3-carboxylic acid, 8-ethoxy-2-oxo-
- IUPAC Name: 8-ethoxy-2-oxochromene-3-carboxylic acid<sup>[1]</sup>

- Synonyms: 8-ethoxy-2-keto-chromene-3-carboxylic acid, 8-ethoxy-2-oxo-chromene-3-carboxylic acid[1]

## Physicochemical Properties

A summary of the known quantitative data for **8-Ethoxy-2-oxo-2H-chromene-3-carboxylic acid** is presented in the table below.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>10</sub> O <sub>5</sub>	[2][3][4]
Molecular Weight	234.21 g/mol	[2][4][5]
Physical State	Light yellow crystal / Gray-green solid	[6]
Melting Point	197-198°C	
Infrared (IR) Spectrum (KBr, cm <sup>-1</sup> )	3047, 2983, 1750, 1677, 1605, 1467, 1423, 1380, 1284, 1211	

Note on Spectral Data: While specific <sup>1</sup>H and <sup>13</sup>C NMR data for **8-Ethoxy-2-oxo-2H-chromene-3-carboxylic acid** are not readily available in the searched literature, data for the closely related ethyl ester, ethyl 8-ethoxy-2-oxo-2H-chromene-3-carboxylate, has been reported. For the purpose of structural elucidation, it is recommended to acquire <sup>1</sup>H NMR, <sup>13</sup>C NMR, and high-resolution mass spectrometry (HRMS) data for the specific compound.

## Experimental Protocols: Synthesis

The synthesis of **8-Ethoxy-2-oxo-2H-chromene-3-carboxylic acid** can be achieved through a two-step process involving a Knoevenagel condensation followed by hydrolysis. The first step, the synthesis of the ethyl ester precursor, is well-documented.

### Step 1: Synthesis of Ethyl 8-Ethoxy-2-oxo-2H-chromene-3-carboxylate

This synthesis is achieved via a Knoevenagel condensation of 3-ethoxysalicylaldehyde and diethyl malonate.

- Reactants:
  - 3-ethoxysalicylaldehyde
  - Diethyl malonate
  - Ethanol (solvent)
  - Piperidine (catalyst)
- Procedure:
  - Dissolve 3-ethoxysalicylaldehyde and diethyl malonate in ethanol.
  - Add a catalytic amount of piperidine to the solution.
  - Stir the reaction mixture at room temperature for approximately 3 hours.
  - Monitor the reaction progress using thin-layer chromatography (TLC).
  - Upon completion, pour the reaction mixture into ice-cold water and acidify with dilute hydrochloric acid to neutralize the piperidine.
  - The product precipitates out of the solution.
  - Collect the solid by filtration and wash with water.
  - Purify the crude product by recrystallization from methanol.

#### Step 2: Hydrolysis to **8-Ethoxy-2-oxo-2H-chromene-3-carboxylic acid**

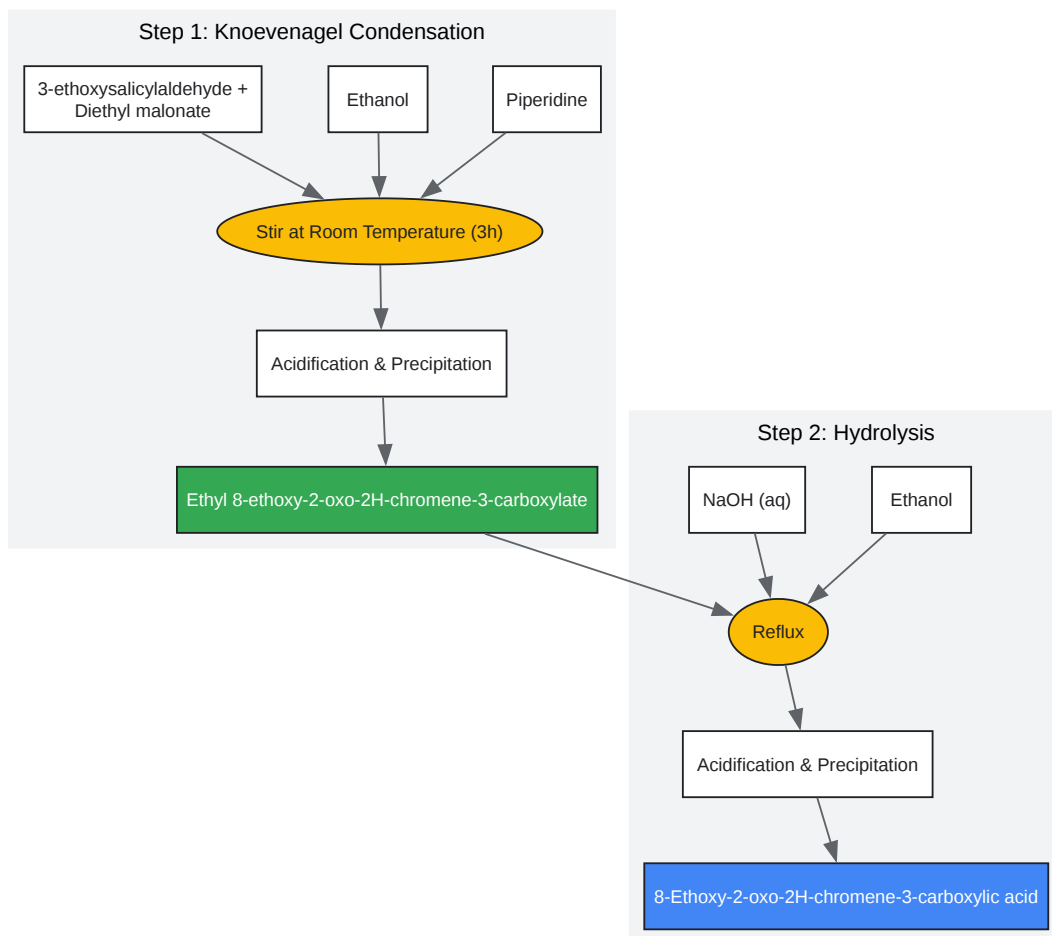
The ethyl ester is then hydrolyzed to the corresponding carboxylic acid.

- Reactants:
  - Ethyl 8-ethoxy-2-oxo-2H-chromene-3-carboxylate
  - Sodium hydroxide (or another suitable base)

- Ethanol/water (solvent)
- Hydrochloric acid (for acidification)
- Procedure:
  - Dissolve the ethyl ester in a mixture of ethanol and aqueous sodium hydroxide.
  - Heat the mixture under reflux until the hydrolysis is complete (monitored by TLC).
  - Cool the reaction mixture and acidify with dilute hydrochloric acid until the product precipitates.
  - Collect the solid by filtration, wash with cold water, and dry.

Below is a Graphviz diagram illustrating the general workflow for the synthesis.

## Synthesis Workflow of 8-Ethoxy-2-oxo-2H-chromene-3-carboxylic acid



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## Synthesis Workflow

## Biological Activity and Potential Applications

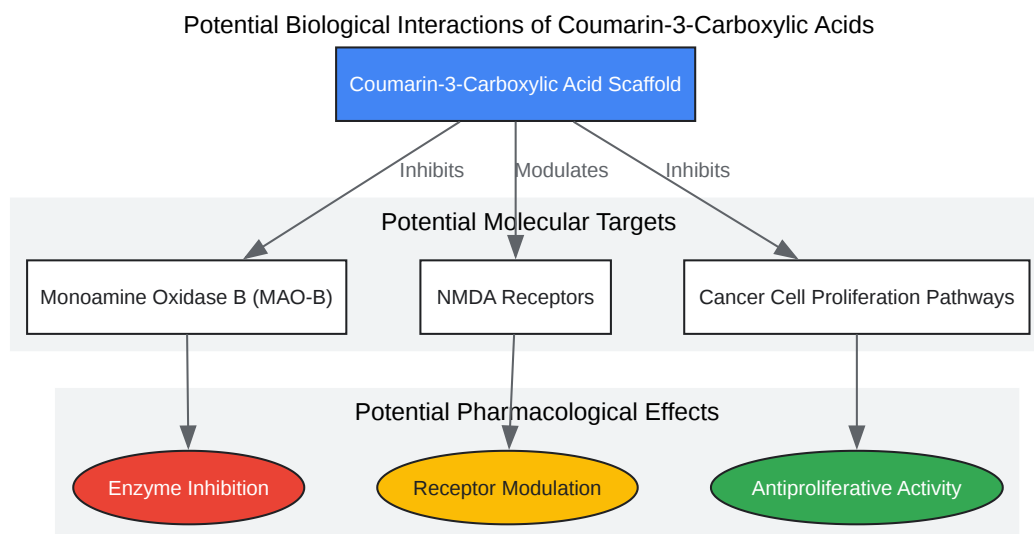
There is currently a lack of specific research into the biological activity of **8-Ethoxy-2-oxo-2H-chromene-3-carboxylic acid**. However, the broader class of coumarin-3-carboxylic acid derivatives has been investigated for various pharmacological activities.

Studies on related compounds suggest potential as:

- **Enzyme Inhibitors:** Some coumarin-3-carboxylic acids have been shown to be reversible and selective inhibitors of the monoamine oxidase B (MAO-B) isoform.[7]
- **Anticancer Agents:** Hydrolysis of some 8-methoxycoumarin-3-carboxamides to the corresponding 3-carboxylic acid has shown a significant improvement in antiproliferative activity against certain cancer cell lines.[8] This suggests that the carboxylic acid moiety at the 3-position may be important for cytotoxicity in this class of compounds.
- **NMDAR Modulators:** Certain substituted coumarin-3-carboxylic acids have been identified as negative allosteric modulators of N-Methyl-D-aspartate receptors (NMDARs).[9]

It is important to note that these activities are for related compounds and not for **8-Ethoxy-2-oxo-2H-chromene-3-carboxylic acid** itself. Further research is required to determine the specific biological profile of this compound.

Below is a conceptual diagram illustrating the potential, though unconfirmed, areas of biological interaction for this class of compounds.



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### Potential Biological Interactions

## Conclusion

**8-Ethoxy-2-oxo-2H-chromene-3-carboxylic acid** (CAS 81017-24-5) is a coumarin derivative with well-defined physicochemical properties and established synthesis routes. While specific biological data for this compound is lacking, the broader family of coumarin-3-carboxylic acids demonstrates a range of interesting pharmacological activities, suggesting that this compound could be a valuable subject for further investigation in drug discovery and development. Future research should focus on detailed spectroscopic characterization and a thorough evaluation of its biological activity profile.

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## References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. acgpubs.org \[acgpubs.org\]](#)
- [3. calpaclab.com \[calpaclab.com\]](#)
- [4. Synthesis and Biological Activity Evaluation of Coumarin-3-Carboxamide Derivatives \[mdpi.com\]](#)
- [5. matrixscientific.com \[matrixscientific.com\]](#)
- [6. Synthesis and Biological Activity of Glycosyl Thiazolyl Disulfides Based on Thiocarpine, an Analogue of the Cytotoxic Alkaloid Polycarpine from the Ascidian Polycarpa aurata - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. Inhibition of monoamine oxidases by coumarin-3-acyl derivatives: biological activity and computational study - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Novel 8-Methoxycoumarin-3-Carboxamides with potent anticancer activity against liver cancer via targeting caspase-3/7 and  \$\beta\$ -tubulin polymerization - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Coumarin-3-carboxylic acid derivatives as potentiators and inhibitors of recombinant and native N-Methyl-D-Aspartate receptors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to CAS 81017-24-5]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b452143/docs#an-in-depth-technical-guide-to-cas-81017-24-5\]](https://www.benchchem.com/product/b452143/docs#an-in-depth-technical-guide-to-cas-81017-24-5)

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